

MitoTEMPO hydrate stability and storage conditions

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Compound of Interest

Compound Name: MitoTEMPO hydrate

Cat. No.: B593233

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MitoTEMPO Hydrate Technical Support Center

Welcome to the technical support center for **MitoTEMPO hydrate**. This resource is designed to assist researchers, scientists, and drug development professionals by providing detailed information on the stability and storage of **MitoTEMPO hydrate**, along with troubleshooting guides and frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What is **MitoTEMPO hydrate** and what is its primary mechanism of action?

A1: **MitoTEMPO hydrate** is a mitochondria-targeted antioxidant. It is a mimetic of superoxide dismutase (SOD) that specifically scavenges superoxide radicals within the mitochondria. Its structure combines the antioxidant TEMPO (2,2,6,6-tetramethyl-1-piperidinyloxy) with a triphenylphosphonium (TPP) cation. This lipophilic cation allows the molecule to readily cross cell membranes and accumulate within the mitochondria, where it can neutralize harmful reactive oxygen species (ROS) at their source.[1][2]

Q2: How should I store **MitoTEMPO hydrate** powder?

A2: **MitoTEMPO hydrate** in its solid, crystalline form should be stored at -20°C.[3][4][5] Under these conditions, it is stable for at least four years.[3][6] For long-term storage as a powder, some suppliers recommend storage at -20°C for up to 3 years.[7]

Q3: How do I reconstitute **MitoTEMPO hydrate** and what are the recommended solvents?

A3: **MitoTEMPO hydrate** can be reconstituted in various organic solvents or aqueous buffers. For stock solutions, organic solvents such as ethanol, dimethyl sulfoxide (DMSO), and dimethylformamide (DMF) are recommended.^[3] It is advisable to purge the solvent with an inert gas before dissolving the compound.^[3] For experiments requiring an aqueous solution, **MitoTEMPO hydrate** can be dissolved directly in buffers like PBS (pH 7.2).^[3]

Q4: What is the stability of **MitoTEMPO hydrate** in solution?

A4: The stability of **MitoTEMPO hydrate** in solution depends on the solvent and storage temperature. Stock solutions in organic solvents like DMSO can be stored at -80°C for up to a year, or at -20°C for one month.^{[5][8]} Aqueous solutions are much less stable, and it is recommended to prepare them fresh and not store them for more than one day.^[3]

Q5: I am having trouble dissolving **MitoTEMPO hydrate**. What can I do?

A5: If you are experiencing solubility issues, sonication is recommended to aid dissolution in solvents like DMSO, PBS, ethanol, and DMF.^[7] Ensure you are not exceeding the solubility limits for each solvent (see solubility table below). For aqueous solutions, be aware that solubility is lower than in organic solvents.

Quantitative Data Summary

The following tables summarize the key quantitative data regarding the stability and solubility of **MitoTEMPO hydrate**.

Table 1: Storage Conditions and Stability

Form	Storage Temperature	Stability	Reference(s)
Crystalline Solid	-20°C	≥ 4 years	[3][6]
Crystalline Solid	-20°C	3 years	[7]
In Solvent (e.g., DMSO)	-80°C	1 year	[7][8]
In Solvent (e.g., DMSO)	-20°C	1 month	[5][8]
Aqueous Solution	N/A	≤ 1 day	[3]

Table 2: Solubility Data

Solvent	Solubility	Reference(s)
Ethanol	~15 mg/mL	[3][4]
DMF	~15 mg/mL	[3][4]
DMSO	~10 mg/mL	[3][4]
PBS (pH 7.2)	~5 mg/mL	[3][4]
Water	10 mg/mL	[9]

Experimental Protocols

Below are detailed methodologies for key experiments related to the stability and solubility of **MitoTEMPO hydrate**.

Protocol 1: Determination of Aqueous Solubility (Shake-Flask Method)

This protocol outlines a standard procedure for determining the equilibrium solubility of **MitoTEMPO hydrate** in an aqueous buffer.

- Preparation of Saturated Solution:
 - Add an excess amount of **MitoTEMPO hydrate** powder to a known volume of the desired aqueous buffer (e.g., PBS, pH 7.2) in a sealed vial. The excess solid should be clearly visible.
 - Agitate the mixture at a constant temperature (e.g., 25°C) using a shaker for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After agitation, allow the suspension to settle.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Filter the sample through a 0.22 µm syringe filter to remove any undissolved solid particles.
- Quantification by High-Performance Liquid Chromatography (HPLC):
 - Prepare a series of standard solutions of **MitoTEMPO hydrate** of known concentrations in the same buffer.
 - Inject the filtered supernatant and the standard solutions onto a suitable HPLC system equipped with a UV detector.
 - Develop a calibration curve by plotting the peak area of the standards against their known concentrations.
 - Determine the concentration of **MitoTEMPO hydrate** in the filtered supernatant by comparing its peak area to the calibration curve. This concentration represents the aqueous solubility.

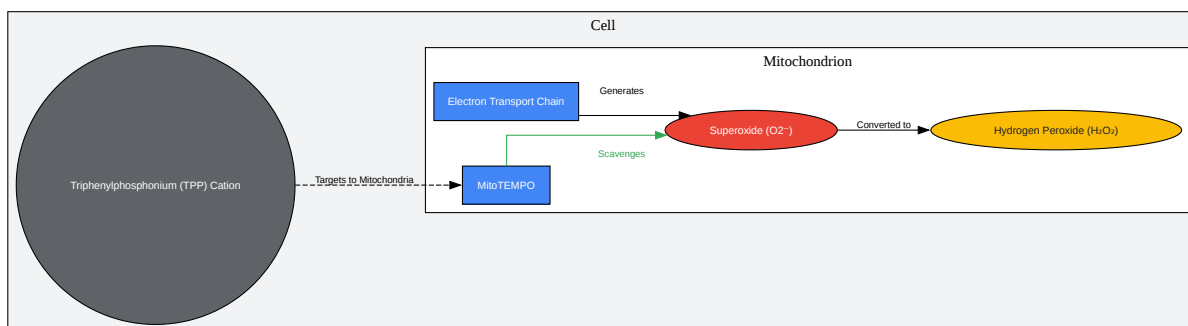
Protocol 2: Assessment of Solution Stability

This protocol describes a method to evaluate the stability of **MitoTEMPO hydrate** in a chosen solvent over time.

- Preparation of Test Solution:
 - Prepare a stock solution of **MitoTEMPO hydrate** in the solvent of interest (e.g., DMSO or PBS) at a known concentration.
 - Aliquot the solution into several vials to avoid repeated freeze-thaw cycles of the main stock.
- Incubation:
 - Store the aliquots under the desired storage conditions (e.g., -20°C, 4°C, room temperature).
- Sample Analysis at Time Points:
 - At specified time intervals (e.g., 0, 24, 48, 72 hours, and weekly), retrieve an aliquot from each storage condition.
 - Analyze the samples by HPLC to determine the concentration of the remaining **MitoTEMPO hydrate**.
- Data Analysis:
 - Calculate the percentage of the initial concentration of **MitoTEMPO hydrate** remaining at each time point.
 - Plot the percentage of remaining compound against time to visualize the degradation profile under each storage condition. The time at which the concentration drops below a certain threshold (e.g., 90%) can be defined as the stability limit.

Visualizations

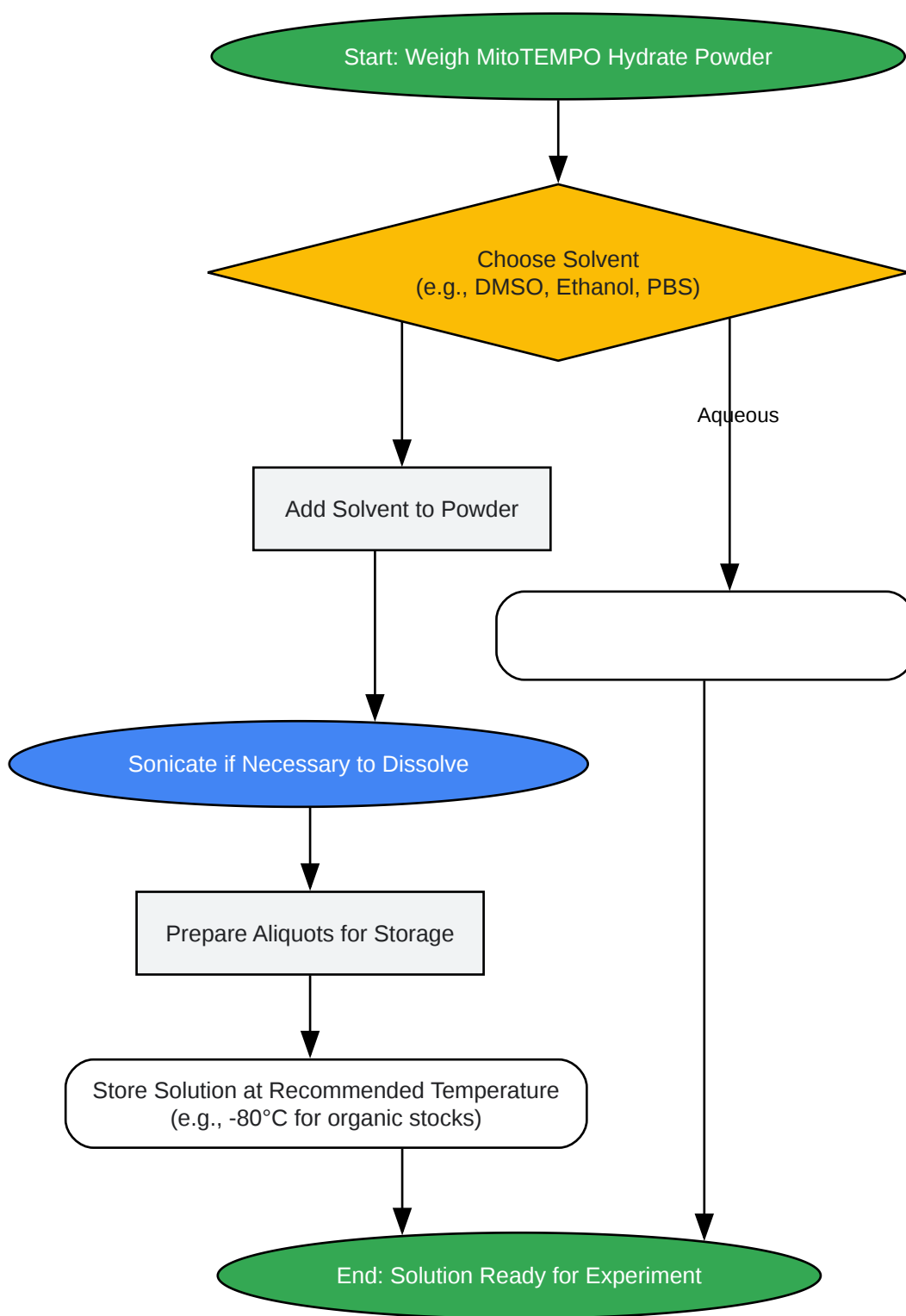
Mechanism of Action



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Caption: Mechanism of MitoTEMPO as a mitochondria-targeted superoxide scavenger.

Experimental Workflow: Solution Preparation



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Caption: Workflow for preparing **MitoTEMPO hydrate** solutions for experimental use.

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